

Physical characteristics of NanoKid as a sticky yellow solid.

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Compound of Interest

Compound Name: NanoKid

Cat. No.: B12773707

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A Technical Guide to the Physical Characteristics of NanoKid

For Researchers, Scientists, and Drug Development Professionals

Introduction

This technical guide provides a comprehensive overview of the physical and chemical characteristics of **NanoKid**, a prominent member of the NanoPutian family of anthropomorphic molecules. Developed as an educational tool to introduce the concepts of nanotechnology, the unique structure of **NanoKid** and its derivatives has garnered interest in various scientific fields. This document summarizes the currently available data on its physical properties, details its synthesis, and provides visualizations of the synthetic pathways.

Core Physical and Chemical Properties

NanoKid is reported to be a sticky yellow solid at room temperature.^[1] While a specific melting point for **NanoKid** has not been officially reported, related NanoPutian compounds, such as the "NanoChef," have exhibited melting points in the range of 117-124 °C. The fundamental properties of **NanoKid** are summarized in the table below.

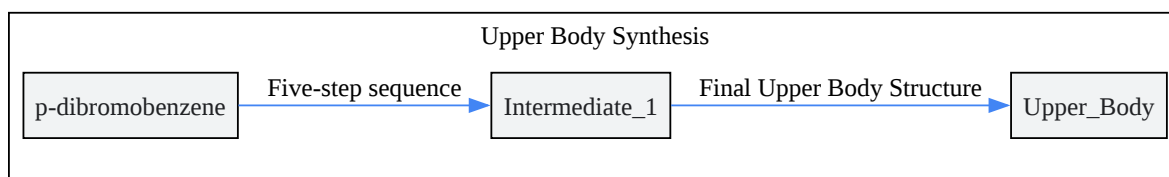
Property	Value
Appearance	Sticky yellow solid[1]
Chemical Formula	C ₃₉ H ₄₂ O ₂ [2]
Molar Mass	542.763 g·mol ⁻¹ [2]
IUPAC Name	2-(2,5-bis(3,3-dimethylbut-1-yn-1-yl)-4-{{3,5-di(pent-1-yn-1-yl)phenyl}ethynyl}phenyl)-1,3-dioxolane[2]
CAS Number	618904-86-2[2]
Height	Approximately 2 nm[1]

Synthesis of NanoKid

The synthesis of **NanoKid** is a multi-step process involving the separate construction of an "upper body" and a "lower body," which are then coupled together. The overall synthetic scheme relies heavily on Sonogashira coupling reactions.

Synthesis of the Upper Body

The synthesis of the upper portion of the **NanoKid** molecule commences with p-dibromobenzene.[1] The process involves a five-step sequence to construct the torso and arms of the **NanoKid**. [1]

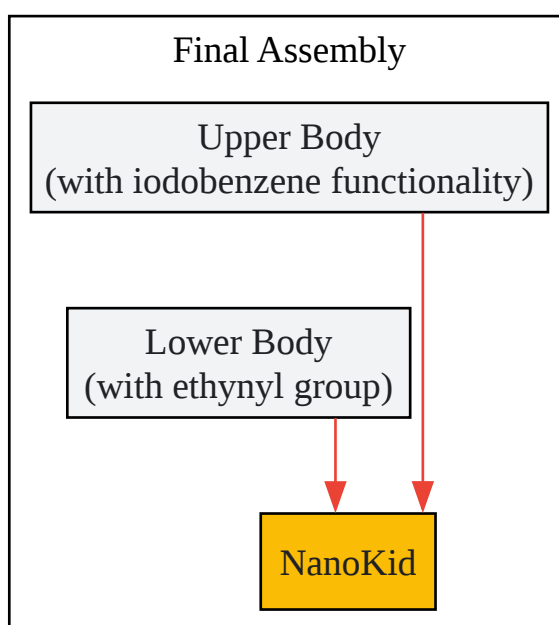
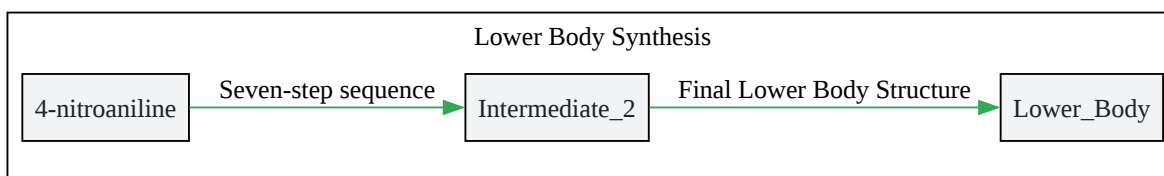


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Upper Body Synthesis Workflow

Synthesis of the Lower Body

The construction of the lower body of the **NanoKid** begins with 4-nitroaniline and proceeds through a seven-step synthesis.[1]



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References

- 1. acs.org [acs.org]

- 2. NanoPutian - Wikipedia [en.wikipedia.org]
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